

# Personal protective equipment for handling Merestinib dihydrochloride

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## Compound of Interest

Compound Name: Merestinib dihydrochloride

Cat. No.: B1139136

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## Essential Safety and Handling Guide for Merestinib Dihydrochloride

For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety and logistical information for the handling and disposal of **Merestinib dihydrochloride**, a potent c-Met inhibitor intended for research use only.

Adherence to these procedures is essential to ensure personnel safety and maintain a secure laboratory environment.

## Hazard Identification and Classification

**Merestinib dihydrochloride** is a hazardous substance that requires careful handling. While some suppliers may not classify it as hazardous, it is prudent to manage it as a potent compound with potential health risks. The following GHS classifications have been reported and should be considered for risk assessment.<sup>[1]</sup>

Hazard Class	GHS Code	Hazard Statement
Acute Toxicity, Oral	H302	Harmful if swallowed.
Carcinogenicity (Suspected)	H351	Suspected of causing cancer.
Reproductive Toxicity	H360	May damage fertility or the unborn child.
Specific Target Organ Toxicity, Repeated Exposure	H372	Causes damage to organs through prolonged or repeated exposure.
Eye Irritation	H319	Causes serious eye irritation. [2]

Due to its cytotoxic potential, all personnel must be trained on the specific hazards and handling procedures for this compound.

## Personal Protective Equipment (PPE)

The selection of appropriate PPE is critical to prevent exposure. The following table outlines the minimum PPE requirements for handling **Merestinib dihydrochloride**.

Task	Eye/Face Protection	Hand Protection	Body Protection	Respiratory Protection
Handling Solid Powder (weighing, aliquoting)	Safety goggles with side-shields or face shield.[3] [4]	Two pairs of chemotherapy-rated nitrile gloves.[5]	Disposable, impervious gown.[3][4]	NIOSH-approved respirator (e.g., N95) if not handled in a certified chemical fume hood.
Handling Solutions	Safety goggles with side-shields. [3][4]	Chemotherapy-rated nitrile gloves.[5]	Lab coat or disposable gown. [3][4]	Not generally required if handled in a well-ventilated area or fume hood.

Glove Selection: Nitrile gloves are recommended for their chemical resistance.[6][7][8] For handling potent compounds like Merestinib, it is best practice to use gloves that are tested against chemotherapy drugs (ASTM D6978).[5] Always inspect gloves for defects before use and change them frequently.

## Safe Handling Procedures

- Engineering Controls: All work with solid **Merestinib dihydrochloride** should be conducted in a certified chemical fume hood or a powder containment hood to minimize inhalation exposure.[3] A safety shower and eyewash station must be readily accessible.[3][4]
- Procedural Guidelines:
  - Designate a specific area for handling **Merestinib dihydrochloride**.
  - Cover the work surface with a disposable, absorbent plastic-backed pad.[9]
  - Avoid the formation of dust and aerosols.[3][4]
  - Wash hands thoroughly after handling the compound, even if gloves were worn.[2]

## First Aid Measures

In the event of exposure, immediate action is crucial.

Exposure Route	First Aid Procedure
Eye Contact	Immediately flush eyes with large amounts of water for at least 15 minutes, lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention. <a href="#">[2]</a> <a href="#">[3]</a>
Skin Contact	Remove contaminated clothing. Rinse the affected skin area thoroughly with large amounts of water. Seek medical attention. <a href="#">[3]</a>
Inhalation	Move the individual to fresh air. If breathing is difficult, provide respiratory support. Seek medical attention. <a href="#">[3]</a>
Ingestion	Do NOT induce vomiting. If the person is conscious, wash out their mouth with water. Seek immediate medical attention. <a href="#">[3]</a>

## Spill and Disposal Plan

### Spill Management:

- Evacuate the area and prevent entry.
- Wear the appropriate PPE as outlined in Section 2.
- For small spills of solid material, gently cover with a damp paper towel to avoid raising dust, then clean with a detergent solution.
- For liquid spills, absorb with an inert material (e.g., vermiculite, sand).
- Collect all cleanup materials into a designated, labeled cytotoxic waste container.[\[2\]](#)

### Waste Disposal:

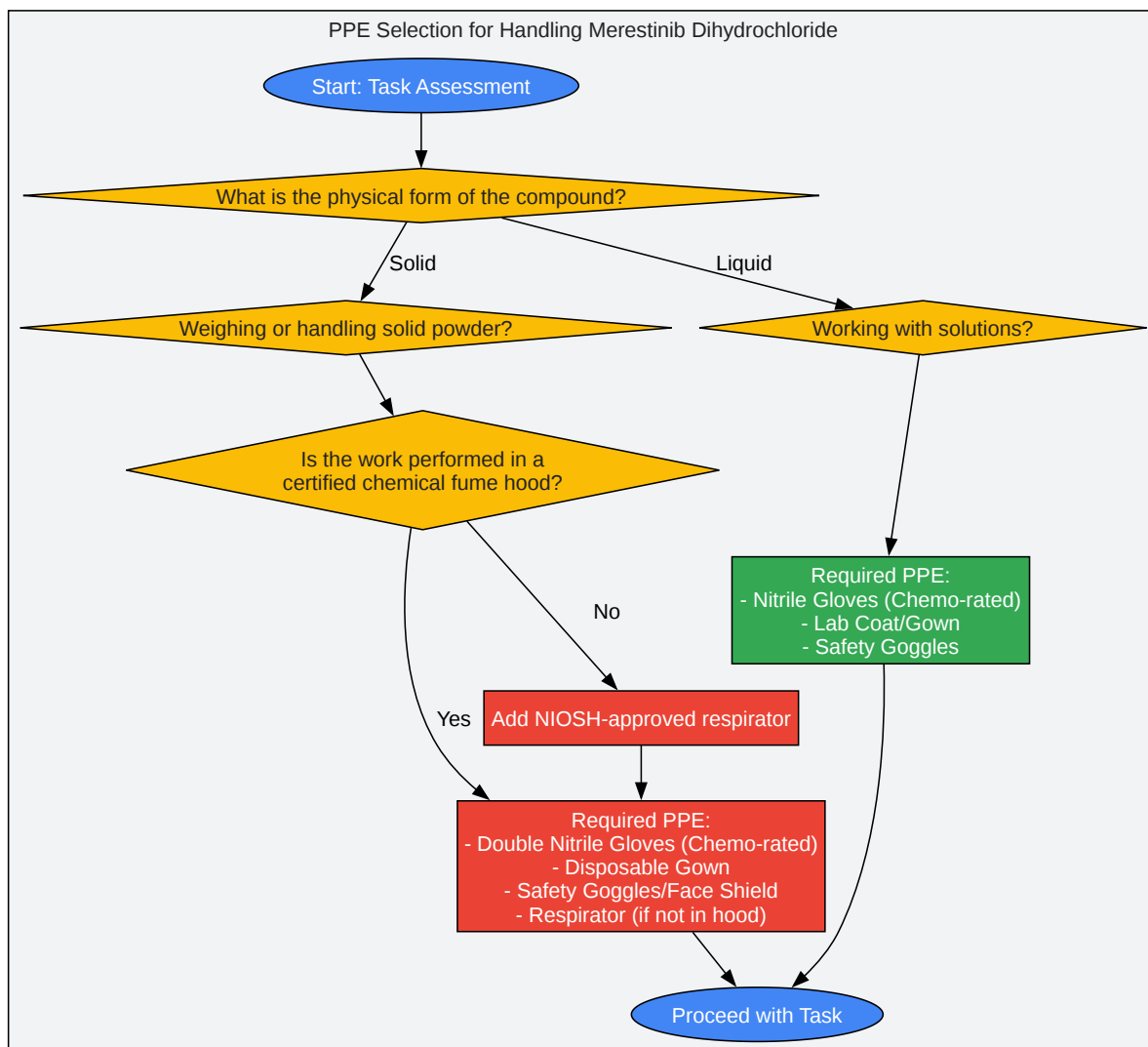
All materials contaminated with **Merestinib dihydrochloride**, including unused compound, empty containers, contaminated PPE, and cleanup materials, must be disposed of as cytotoxic

waste.[2][10]

- Segregation: Do not mix cytotoxic waste with other waste streams.
- Containment: Use clearly labeled, leak-proof, and puncture-resistant containers marked with the cytotoxic symbol.[2][10]
- Disposal: Arrange for disposal through a licensed hazardous waste disposal service, typically involving incineration or chemical neutralization.[10]

## Visual Workflow for PPE Selection

The following diagram illustrates the decision-making process for selecting the appropriate level of personal protective equipment when working with **Merestinib dihydrochloride**.



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Caption: PPE selection workflow for **Merestinib dihydrochloride**.

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